

Dawn of the Noble Gas Age: Early Experimental Observations of Krypton Compounds

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A technical guide for researchers, scientists, and drug development professionals on the seminal discoveries that first challenged the inertness of **krypton**.

In the early 1960s, a paradigm shift occurred in the world of chemistry with the demonstration that noble gases were not, in fact, completely inert. Following the groundbreaking synthesis of the first xenon compound in 1962, the scientific community eagerly turned its attention to the other members of Group 18. This technical guide delves into the early experimental observations of **krypton** compounds, focusing on the first successful synthesis and characterization of **krypton** difluoride (KrF₂), a discovery that further eroded the long-held concept of noble gas inactivity.[1][2][3]

The First Synthesis: A Tale of Two Methods

The year 1963 marked the successful isolation of the first compound of **krypton**.[2] Initial synthesis was achieved through two primary methods: the electric discharge method and the photochemical method.

Electric Discharge Method

Pioneered by J. J. Turner and G. C. Pimentel at the University of California, Berkeley, the electric discharge method involved passing an electrical discharge through a mixture of **krypton** and fluorine gases at low temperatures.[1] This technique provided the necessary energy to overcome the high ionization potential of **krypton** and induce a reaction with the highly electronegative fluorine.



Photochemical Synthesis

Concurrently, Lucia V. Streng reported the successful synthesis of **krypton** difluoride using a photochemical approach.[4] This method utilized ultraviolet (UV) light to excite fluorine molecules, leading to the formation of fluorine radicals which could then react with **krypton**.

A significant historical footnote to these discoveries is the initial, erroneous report by Grosse, Kirshenbaum, and Streng, who believed they had synthesized **krypton** tetrafluoride (KrF₄). Subsequent analysis revealed that the compound they had produced was, in fact, **krypton** difluoride.

Experimental Protocols

The following sections provide detailed methodologies for the key early experiments in the synthesis of **krypton** difluoride.

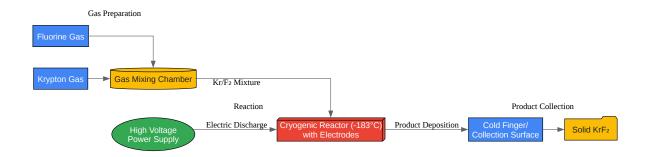
Electric Discharge Synthesis of KrF2

Experimental Protocol:

A mixture of **krypton** and fluorine gas, typically in a 1:2 to 1:1 molar ratio, is introduced into a reaction vessel cooled to cryogenic temperatures, often around -183 °C (90 K).[5] The vessel is equipped with two electrodes. A high-voltage electrical discharge is then passed through the gas mixture. The energy from the discharge excites the **krypton** and dissociates the fluorine molecules into highly reactive fluorine atoms, which then combine with **krypton** to form **krypton** difluoride. The KrF₂ product, a white crystalline solid, is then collected on the cold surfaces of the reaction vessel.

Experimental Workflow for Electric Discharge Synthesis of KrF2





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Caption: Workflow for the synthesis of KrF2 via the electric discharge method.

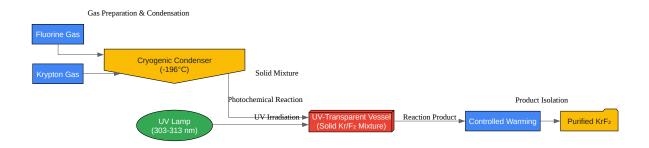
Photochemical Synthesis of KrF₂

Experimental Protocol:

A mixture of **krypton** and fluorine gas is condensed at a very low temperature, typically around -196 °C (77 K), inside a reaction vessel transparent to ultraviolet (UV) light (e.g., Pyrex, Vycor, or quartz).[4][5] The solid mixture is then irradiated with UV light, often from a mercury arc lamp. The ideal wavelengths for this process are in the range of 303–313 nm.[4] The UV radiation dissociates the fluorine molecules into radicals, which then react with the solid **krypton** to form KrF₂. The product is subsequently isolated by carefully warming the reaction vessel to remove unreacted starting materials.

Experimental Workflow for Photochemical Synthesis of KrF2





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